

# An In-depth Technical Overview of Disperse Orange 44

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## Compound of Interest

Compound Name: Disperse Orange 44

Cat. No.: B1580883

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Introduction: **Disperse Orange 44** is a monoazo dye, appearing as an orange powder, primarily utilized in the textile industry for dyeing synthetic fibers.<sup>[1][2]</sup> Its application is common for polyester and its blended fabrics, as well as for vinegar fiber.<sup>[2][3]</sup> This document provides a technical summary of its chemical and physical properties. It is important to note that **Disperse Orange 44** is an industrial dye and not a therapeutic agent; therefore, its relevance to drug development and biological signaling pathways is not established.

## Chemical Identity and Properties

There are conflicting reports regarding the precise molecular formula and weight of **Disperse Orange 44**. One common representation is C<sub>18</sub>H<sub>15</sub>ClN<sub>6</sub>O<sub>2</sub> with a molecular weight of 382.80 g/mol.<sup>[2][4][5]</sup> Another cited formula is C<sub>16</sub>H<sub>11</sub>ClN<sub>6</sub>O<sub>2</sub> with a molecular weight of 354.75 g/mol.<sup>[1]</sup> For the purpose of this guide, we will consider the more frequently cited C<sub>18</sub>H<sub>15</sub>ClN<sub>6</sub>O<sub>2</sub>.

A summary of its key chemical and physical properties is presented in the table below.

Property	Value	Source
Molecular Formula	C18H15ClN6O2	[5][6][7]
Molecular Weight	382.8 g/mol	[5][6]
CAS Number	4058-30-4 / 12223-26-6	[2][5]
Appearance	Orange Powder	[1][2]
Boiling Point	663.8 ± 55.0 °C (Predicted)	[5][6]
Density	1.30 g/cm <sup>3</sup>	[6]
Water Solubility	20 mg/L at 20°C	[6]
LogP	2.074 at 20°C	[6]

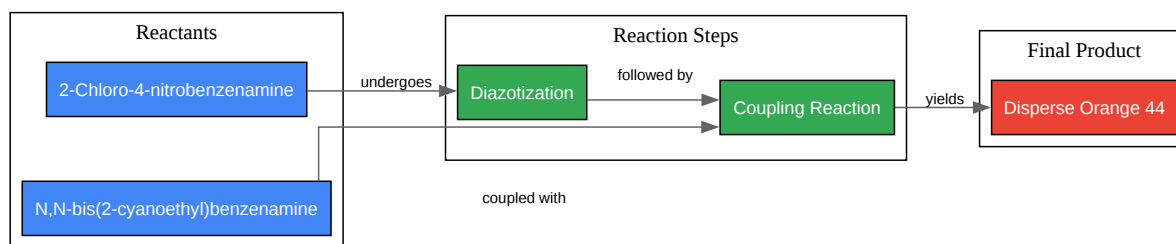
## Synthesis Protocol

The manufacturing of **Disperse Orange 44** involves a diazo coupling reaction. The general methodology is as follows:

- **Diazotization:** 2-Chloro-4-nitrobenzenamine is diazotized. This process typically involves reacting the primary aromatic amine with a source of nitrous acid (e.g., sodium nitrite in the presence of a strong acid) to form a diazonium salt.
- **Coupling:** The resulting diazonium salt is then coupled with N,N-bis(2-cyanoethyl)benzenamine to form the final **Disperse Orange 44** dye molecule.[2][3]

## Synthesis Workflow

The logical workflow for the synthesis of **Disperse Orange 44** can be visualized as follows:



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### Synthesis of **Disperse Orange 44**.

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